

3-Nitro-4-phenylmethoxybenzamide CAS number and identification

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Nitro-4-phenylmethoxybenzamide

Cat. No.: B8018647

[Get Quote](#)

An In-depth Technical Guide on 3-Nitro-4-(benzyloxy)benzamide

This technical guide provides a comprehensive overview of 3-Nitro-4-(benzyloxy)benzamide, also known as **3-Nitro-4-phenylmethoxybenzamide**. The document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry. It covers the compound's identification, physicochemical properties, a detailed synthesis protocol, and predicted spectral data. Additionally, it touches upon the potential biological significance of this class of compounds.

Compound Identification and Physicochemical Properties

As of this writing, a specific CAS (Chemical Abstracts Service) number for 3-Nitro-4-(benzyloxy)benzamide is not readily available in public databases, suggesting it may be a novel or less-commonly synthesized compound.

Table 1: Compound Identification


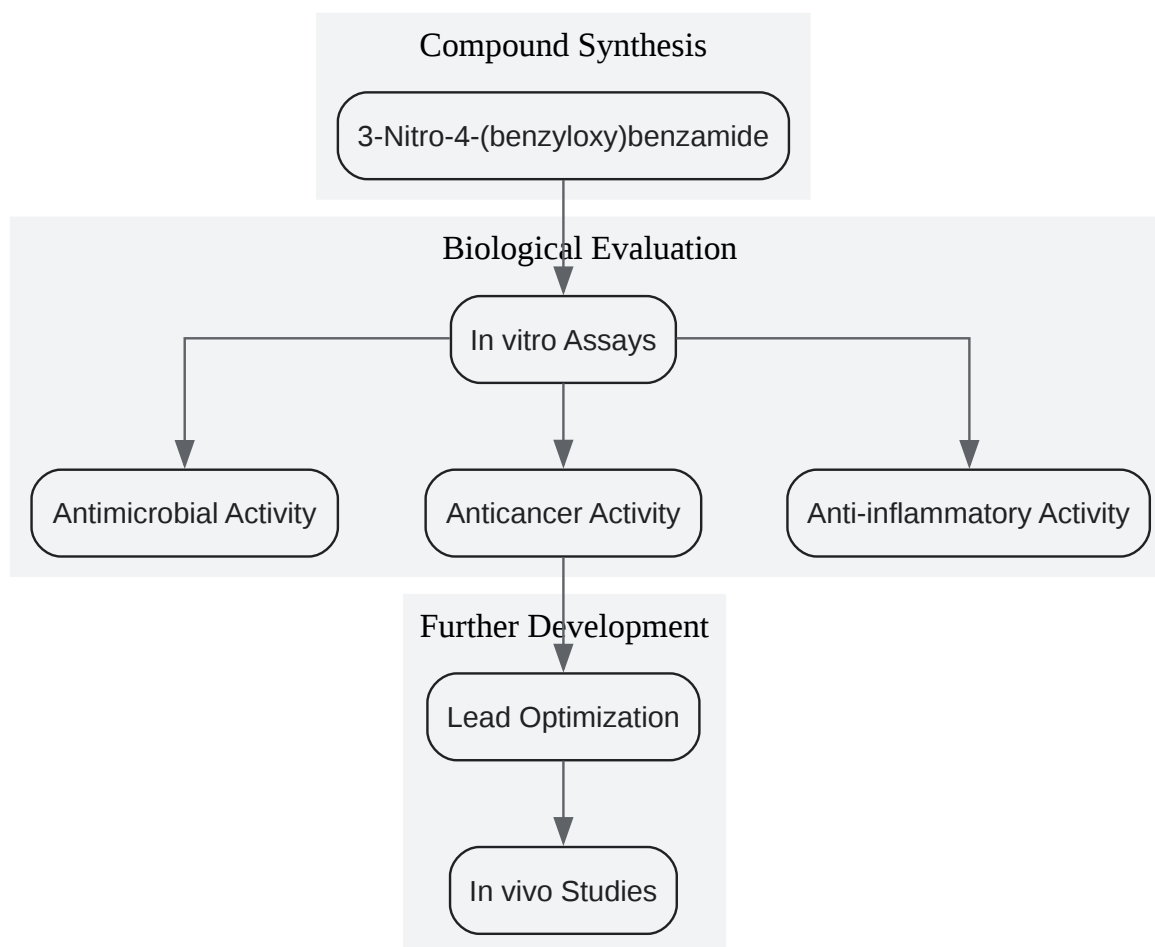
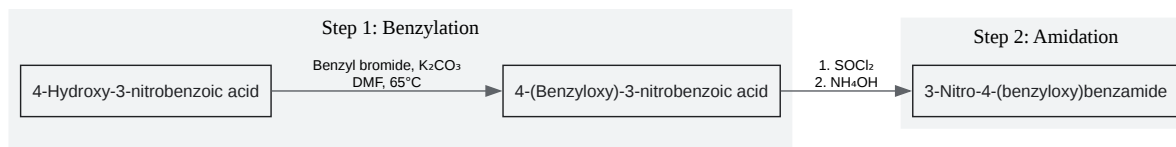
Property	Value
Systematic Name	3-Nitro-4-(benzyloxy)benzamide
Alternative Name	3-Nitro-4-phenylmethoxybenzamide
Molecular Formula	C ₁₄ H ₁₂ N ₂ O ₄
Molecular Weight	272.26 g/mol
Chemical Structure	 (Illustrative structure)

Table 2: Predicted Physicochemical Properties

Property	Predicted Value
Appearance	Pale yellow to white solid
Melting Point	180-190 °C (estimated)
Solubility	Soluble in DMSO, DMF, and hot ethanol; sparingly soluble in water.
Boiling Point	> 400 °C (decomposes)

Synthesis of 3-Nitro-4-(benzyloxy)benzamide

A plausible synthetic route for 3-Nitro-4-(benzyloxy)benzamide involves a two-step process starting from the commercially available 4-hydroxy-3-nitrobenzoic acid. The first step is the benzylation of the phenolic hydroxyl group, followed by the amidation of the carboxylic acid.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [3-Nitro-4-phenylmethoxybenzamide CAS number and identification]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8018647#3-nitro-4-phenylmethoxybenzamide-cas-number-and-identification\]](https://www.benchchem.com/product/b8018647#3-nitro-4-phenylmethoxybenzamide-cas-number-and-identification)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com